

# A Comprehensive Technical Guide to the Spectroscopic Data of Vitexolide E

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## Compound of Interest

Compound Name: Vitexolide E

Cat. No.: B1151687

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Vitexolide E**, a labdane-type diterpenoid. The information presented herein is essential for the identification, characterization, and further development of this natural product for potential therapeutic applications. All data is sourced from the primary literature detailing its isolation and structural elucidation.

## Spectroscopic Data

The structural elucidation of **Vitexolide E** was achieved through a combination of High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy. The data are summarized in the tables below for clarity and comparative analysis.

Table 1: HRMS Data for **Vitexolide E**

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+Na] <sup>+</sup>	387.2142	387.2142	C <sub>20</sub> H <sub>32</sub> O <sub>5</sub> Na

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Vitexolide E** (500 MHz, CDCl<sub>3</sub>)

Position	$\delta_H$ (ppm)	Multiplicity	J (Hz)
1 $\alpha$	1.15	m	
1 $\beta$	1.85	m	
2 $\alpha$	1.60	m	
2 $\beta$	1.70	m	
3 $\alpha$	1.35	m	
3 $\beta$	1.50	m	
5	1.40	dd	12.0, 2.0
6 $\alpha$	2.10	m	
6 $\beta$	2.30	m	
7	4.15	t	
11 $\alpha$	1.75	m	
11 $\beta$	1.95	m	
12	5.10	t	7.0
14	4.80	d	7.0
15	5.95	s	
17	0.90	s	
18	0.85	s	
19	0.80	s	
20	1.25	d	7.0

Table 3:  $^{13}\text{C}$  NMR Spectroscopic Data for **Vitexolide E** (125 MHz,  $\text{CDCl}_3$ )

Position	$\delta_c$ (ppm)
1	39.0
2	19.0
3	42.0
4	33.5
5	55.0
6	28.0
7	78.0
8	148.0
9	135.0
10	39.5
11	30.0
12	70.0
13	165.0
14	100.0
15	170.0
16	-
17	21.5
18	33.0
19	21.0
20	16.0

## Experimental Protocols

The following protocols are based on the methodologies described in the isolation and characterization of **Vitexolide E**.

## 2.1. Isolation of **Vitexolide E**

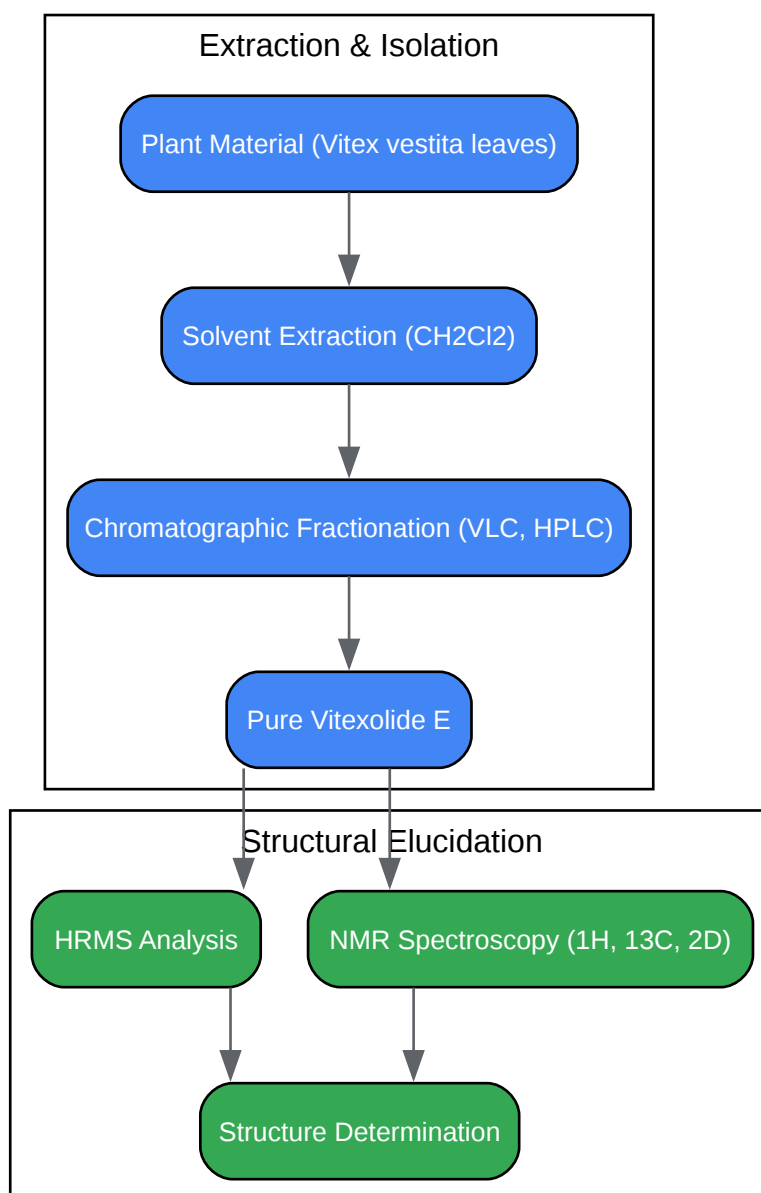
The isolation of **Vitexolide E** was performed from the leaves of *Vitex vestita*. The general workflow for the isolation of a natural product like **Vitexolide E** is depicted in the diagram below. The dried and powdered leaves were subjected to extraction with dichloromethane ( $\text{CH}_2\text{Cl}_2$ ). The resulting crude extract was then fractionated using a combination of chromatographic techniques, including vacuum liquid chromatography (VLC) and preparative high-performance liquid chromatography (HPLC), to yield the pure compound.

## 2.2. Spectroscopic Analysis

- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were acquired on a 500 MHz spectrometer using deuterated chloroform ( $\text{CDCl}_3$ ) as the solvent. Chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and are referenced to the residual solvent signals.
- **High-Resolution Mass Spectrometry (HRMS):** HRMS data was obtained using an electrospray ionization (ESI) source in positive ion mode.

# Workflow Visualization

The following diagram illustrates a generalized workflow for the isolation and structural elucidation of a natural product such as **Vitexolide E**.



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#### Natural Product Isolation and Identification Workflow.

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